

Technical Guide: Physicochemical Characterization of 2-(Oxetan-3-YL)acetic acid

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Compound of Interest

Compound Name: 2-(Oxetan-3-YL)acetic acid

Cat. No.: B582396

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Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a technical overview of the core solubility and stability characteristics of a representative small molecule, **2-(Oxetan-3-YL)acetic acid**. The quantitative data presented herein is illustrative and intended to exemplify typical results obtained through the described experimental protocols. It is not based on experimentally verified results for this specific compound.

Introduction

The successful development of a new chemical entity (NCE) into a viable drug candidate is critically dependent on its physicochemical properties. Among the most important of these are aqueous solubility and chemical stability.^{[1][2]} Poor solubility can lead to low bioavailability and challenging formulation development, while instability can compromise the safety, efficacy, and shelf-life of the final drug product.^{[3][4]}

This guide details the essential methodologies for evaluating the solubility and stability of **2-(Oxetan-3-YL)acetic acid**, a novel scaffold of interest in medicinal chemistry. It provides standardized experimental protocols, illustrative data, and logical workflows to guide researchers in the comprehensive characterization of this and similar molecules.

Solubility Profile

Solubility is a critical parameter that influences everything from the reliability of in-vitro assays to in-vivo absorption.[5] Both kinetic and thermodynamic solubility are assessed during early development. Thermodynamic equilibrium solubility, which represents the true saturation point of a compound in a solvent, is the focus of this guide.[6][7]

Illustrative Solubility Data

The following table summarizes representative solubility data for **2-(Oxetan-3-YL)acetic acid** in various aqueous media relevant to pharmaceutical development.

Table 1: Illustrative Thermodynamic Solubility of **2-(Oxetan-3-YL)acetic acid** at 37°C

Medium	pH	Illustrative Solubility (µg/mL)	Illustrative Solubility (µM)
0.1 N HCl (SGF, simulated gastric)	1.2	1,500	12,917
Acetate Buffer	4.5	950	8,181
Phosphate Buffer (SIF, simulated intestinal)	6.8	6,200	53,393
Purified Water	~7.0	5,800	49,948

Note: SGF = Simulated Gastric Fluid; SIF = Simulated Intestinal Fluid. Molar mass of **2-(Oxetan-3-YL)acetic acid** (C₅H₈O₃) is 116.12 g/mol .

Experimental Protocol: Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is the gold standard for determining thermodynamic equilibrium solubility.[8]

Objective: To determine the saturation concentration of the test compound in a specific aqueous medium at a controlled temperature.

Materials:

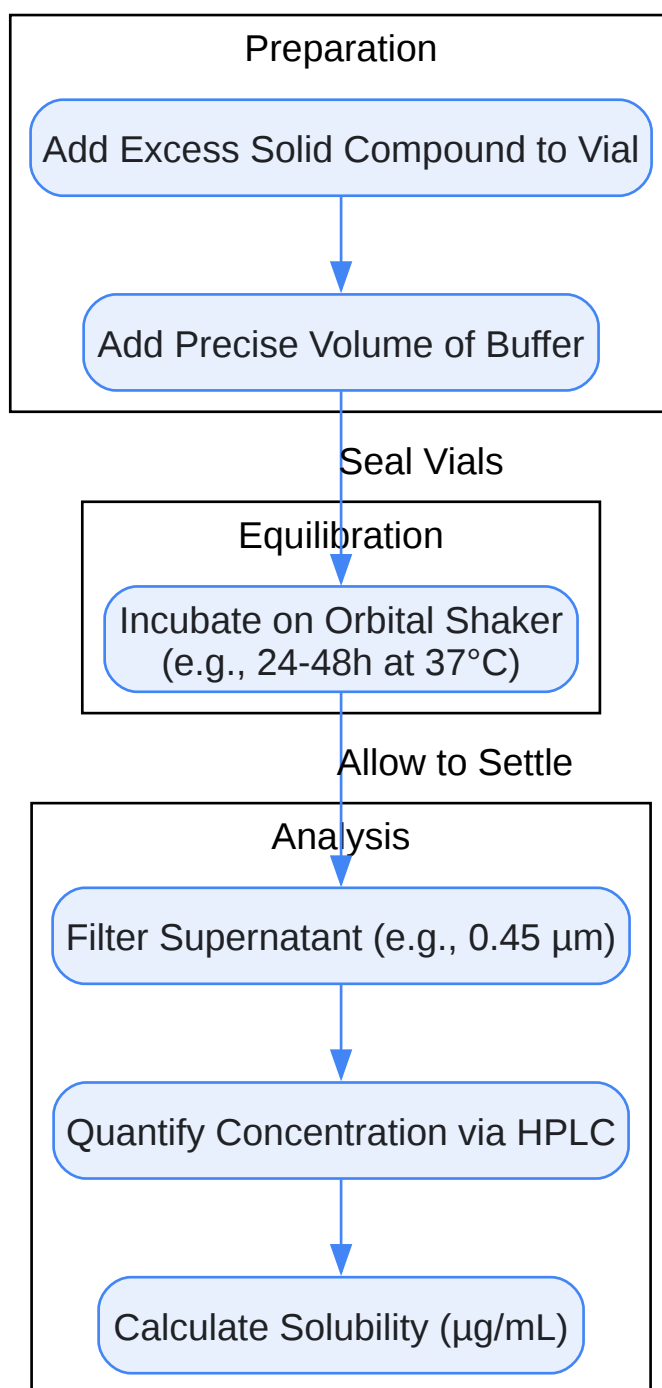
- **2-(Oxetan-3-YL)acetic acid** (solid powder)
- Selected aqueous buffers (e.g., 0.1 N HCl, pH 4.5 acetate, pH 6.8 phosphate)
- Glass vials with screw caps
- Orbital shaker with temperature control (e.g., at 37 ± 1 °C)[8]
- Calibrated pH meter
- Syringe filters (e.g., 0.45 µm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a validated quantitative method

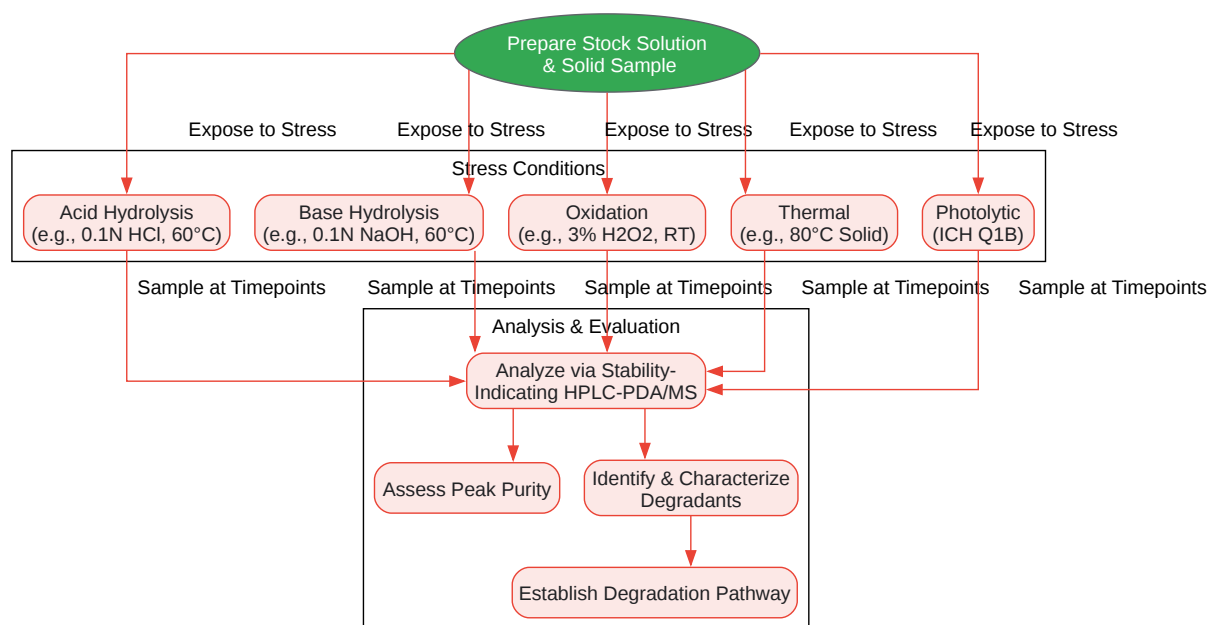
Methodology:

- Add an excess amount of solid **2-(Oxetan-3-YL)acetic acid** to a glass vial. This ensures that undissolved solid remains at the end of the experiment.
- Add a precise volume of the desired aqueous buffer (e.g., 1 mL) to the vial.
- Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 37°C) and agitation speed.[8]
- Agitate the samples for a sufficient period to reach equilibrium (typically 24 to 48 hours).[9]
- After incubation, allow the vials to stand briefly to let the excess solid settle.
- Carefully withdraw a sample from the supernatant. Immediately filter the sample through a syringe filter to remove all undissolved particles.
- Dilute the filtrate with an appropriate solvent and quantify the concentration of the dissolved compound using a validated HPLC method against a standard curve.
- Perform the experiment in triplicate for each medium to ensure reproducibility.[8]

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for determining the thermodynamic solubility of a compound.





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References

- 1. Shake-Flask Aqueous Solubility assay (Kinetic solubility) [protocols.io]

- 2. labtesting.wuxiapptec.com [labtesting.wuxiapptec.com]
- 3. ICH Q1 guideline on stability testing of drug substances and drug products | European Medicines Agency (EMA) [ema.europa.eu]
- 4. pharma.gally.ch [pharma.gally.ch]
- 5. Solubility Test | AxisPharm [axispharm.com]
- 6. researchgate.net [researchgate.net]
- 7. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 8. who.int [who.int]
- 9. enamine.net [enamine.net]
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